

Technical Guide: Toxicological Profile of C.I. Vat Blue 43

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Compound of Interest

Compound Name: C.I. Vat blue 43

Cat. No.: B072164

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For Researchers, Scientists, and Drug Development Professionals

Executive Summary

This technical guide provides a comprehensive overview of the currently available toxicological data for the synthetic dye **C.I. Vat Blue 43** (CAS No. 1327-79-3). A thorough review of scientific literature and regulatory databases reveals a significant lack of specific toxicological information for this compound. While general information on vat dyes exists, direct experimental data on the acute toxicity, genotoxicity, carcinogenicity, and other critical toxicological endpoints for **C.I. Vat Blue 43** are not publicly available. This document summarizes the limited existing information and highlights the critical data gaps, concluding that a comprehensive toxicological assessment of **C.I. Vat Blue 43** is not possible at this time.

Chemical Identification and Properties

C.I. Vat Blue 43 is a carbazole-class vat dye.^[1] Vat dyes are a class of water-insoluble dyes that are applied to a substrate in a reduced, soluble form and then re-oxidized to their insoluble form.^[2]

Identifier	Information
C.I. Name	Vat Blue 43[1]
C.I. Number	53630[1][3]
CAS Number	1327-79-3[1][4]
Molecular Formula	C18H14N2O[1][5]
Molecular Weight	274.32 g/mol [1][5]
Synonyms	Vat Blue RNX, Vat Blue RX, Hydron Blue R[5][6]

Review of Toxicological Data

An extensive search of toxicological literature and databases yielded no specific studies on **C.I. Vat Blue 43**. The following sections detail the absence of data across key toxicological endpoints.

Acute Toxicity

No data on the acute oral, dermal, or inhalation toxicity of **C.I. Vat Blue 43** were found. A study on a different, unspecified "blue vat dye" showed an LC50 of 0.129 mg/L in earthworms, indicating high toxicity to this organism.[7] However, these findings cannot be directly extrapolated to **C.I. Vat Blue 43**. For comparison, Indigo Blue, another vat dye, has a low acute oral toxicity in rats with an LD50 greater than 5,000 mg/kg.[8]

Genotoxicity and Mutagenicity

There are no available studies assessing the genotoxic or mutagenic potential of **C.I. Vat Blue 43**. General studies on other dye classes, such as C.I. Disperse Blue 291, have shown genotoxic effects in human cell lines.[9][10] However, the chemical structures and properties of disperse dyes are different from vat dyes, making direct comparisons unreliable.

Carcinogenicity

No long-term carcinogenicity studies on **C.I. Vat Blue 43** were identified. Some dyes and their intermediates, particularly those based on benzidine, have been linked to an increased risk of bladder cancer.[11] The manufacturing process of **C.I. Vat Blue 43** involves carbazole and

nitroso phenol, but a detailed impurity profile and the potential for the formation of carcinogenic byproducts are not documented in the available literature.^[1]^[12]

Other Toxicological Endpoints

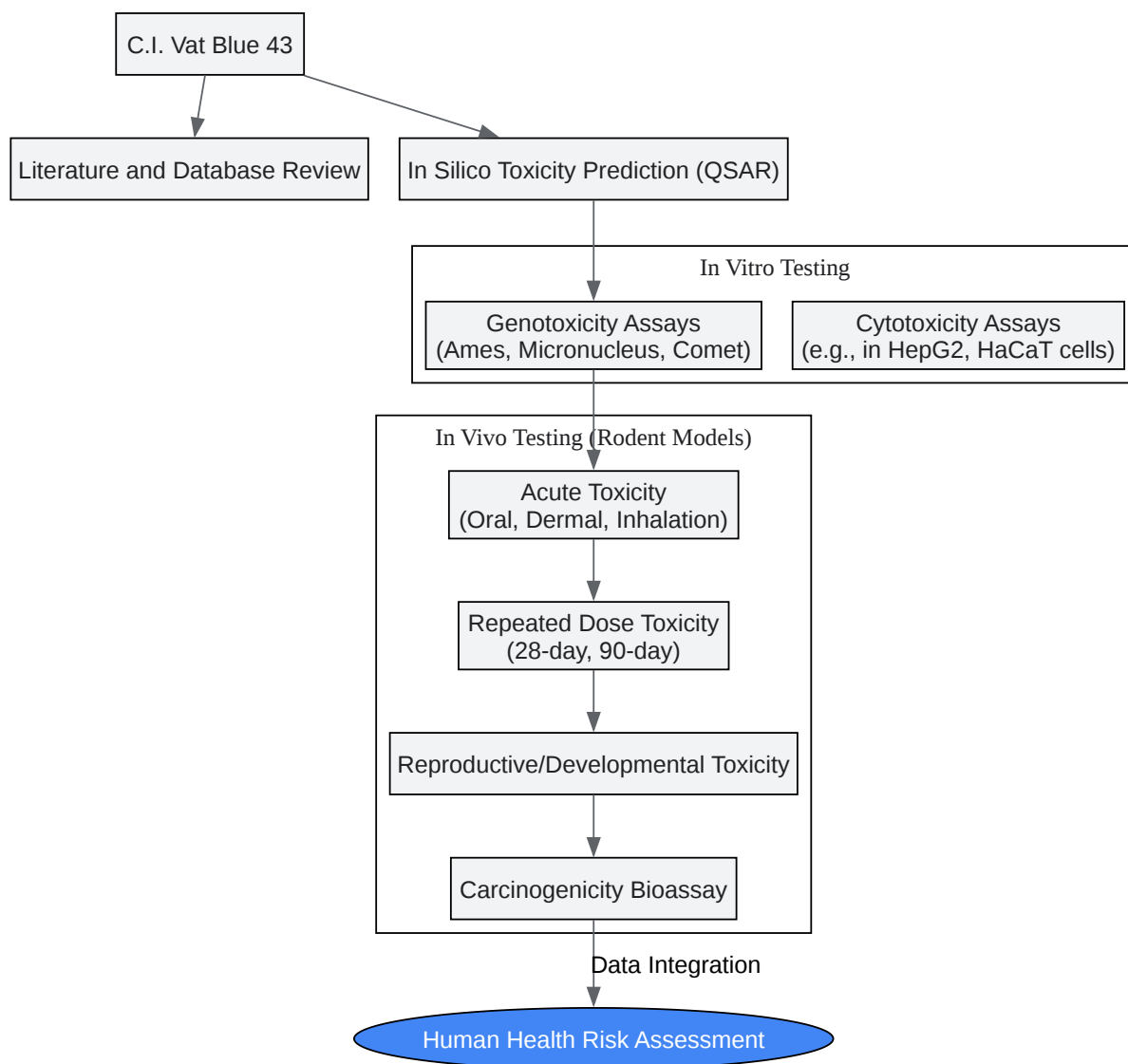
No information is available regarding the skin sensitization, reproductive toxicity, developmental toxicity, or neurotoxicity of **C.I. Vat Blue 43**.

Hazard Classification

According to information submitted to the European Chemicals Agency (ECHA) under the GHS, **C.I. Vat Blue 43** has been reported as not meeting the criteria for hazard classification.^[4] It is important to note that this does not necessarily indicate a lack of hazard, but rather a lack of data to support a hazard classification.

Experimental Protocols

Due to the absence of toxicological studies, no experimental protocols for **C.I. Vat Blue 43** can be provided. A general workflow for assessing the toxicity of a chemical compound is presented below.



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Caption: A generalized experimental workflow for toxicological assessment of a chemical substance.

Signaling Pathways

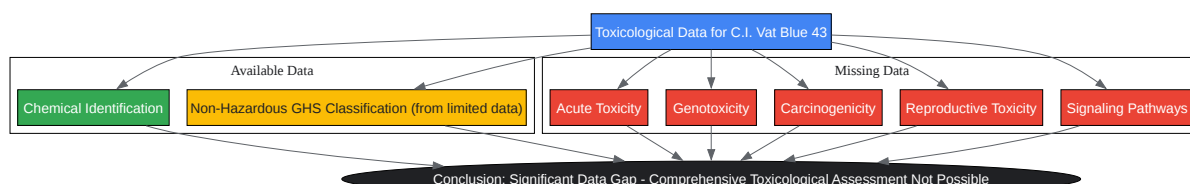
No studies have been conducted to investigate the mechanisms of toxicity or the signaling pathways that might be modulated by **C.I. Vat Blue 43**.

Conclusion and Recommendations

There is a critical lack of toxicological data for **C.I. Vat Blue 43**. The absence of information on all major toxicological endpoints makes it impossible to conduct a meaningful risk assessment for this substance. For researchers, scientists, and drug development professionals considering the use of this dye or chemically similar compounds, it is strongly recommended to:

- Treat **C.I. Vat Blue 43** as a substance of unknown toxicity and handle it with appropriate personal protective equipment.
- Commission or conduct foundational toxicological studies, beginning with in vitro genotoxicity and cytotoxicity assays, followed by acute toxicity testing if warranted.
- Avoid use in applications where human exposure is likely until sufficient toxicological data are available to ensure its safety.

The following diagram illustrates the logical relationship of the current data status for **C.I. Vat Blue 43**, leading to the conclusion of "Data Gap".



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Caption: Logical flow from available and missing data to the conclusion of a significant data gap for **C.I. Vat Blue 43**.

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